

An In-depth Technical Guide to the Chemical Properties of PCEEA Hydrochloride

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Compound of Interest

Compound Name: PCEEA

Cat. No.: B1649894

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Introduction

PCEEA hydrochloride (N-(2-ethoxyethyl)-1-phenylcyclohexanamine, monohydrochloride) is a synthetic compound structurally related to psychoactive substances such as phencyclidine (PCP), ketamine, and eticyclidine.[1] As a compound of interest in forensic and research applications, a thorough understanding of its chemical properties is essential for its accurate identification, handling, and study. This guide provides a comprehensive overview of the known chemical properties of **PCEEA** hydrochloride, including its physical characteristics, solubility, and metabolic fate, based on currently available scientific literature.

Physicochemical Properties

PCEEA hydrochloride is a crystalline solid.[2] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **PCEEA** Hydrochloride

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₅ NO • HCl	[2]
Formula Weight	283.8 g/mol	[2]
CAS Number	1798021-89-2	[2]
Melting Point	194 - 199 °C	[2]
Purity	≥98%	[2]
Formulation	A crystalline solid	[2]
pKa	Data not available in cited literature	

Solubility

The solubility of **PCEEA** hydrochloride has been determined in various common laboratory solvents. This information is crucial for the preparation of stock solutions and for designing analytical and biological experiments.

Table 2: Solubility of **PCEEA** Hydrochloride

Solvent	Solubility	Source
Dimethylformamide (DMF)	20 mg/mL	[2]
Dimethyl sulfoxide (DMSO)	14 mg/mL	[2]
Ethanol	25 mg/mL	[2]
Phosphate-buffered saline (PBS), pH 7.2	10 mg/mL	[2]

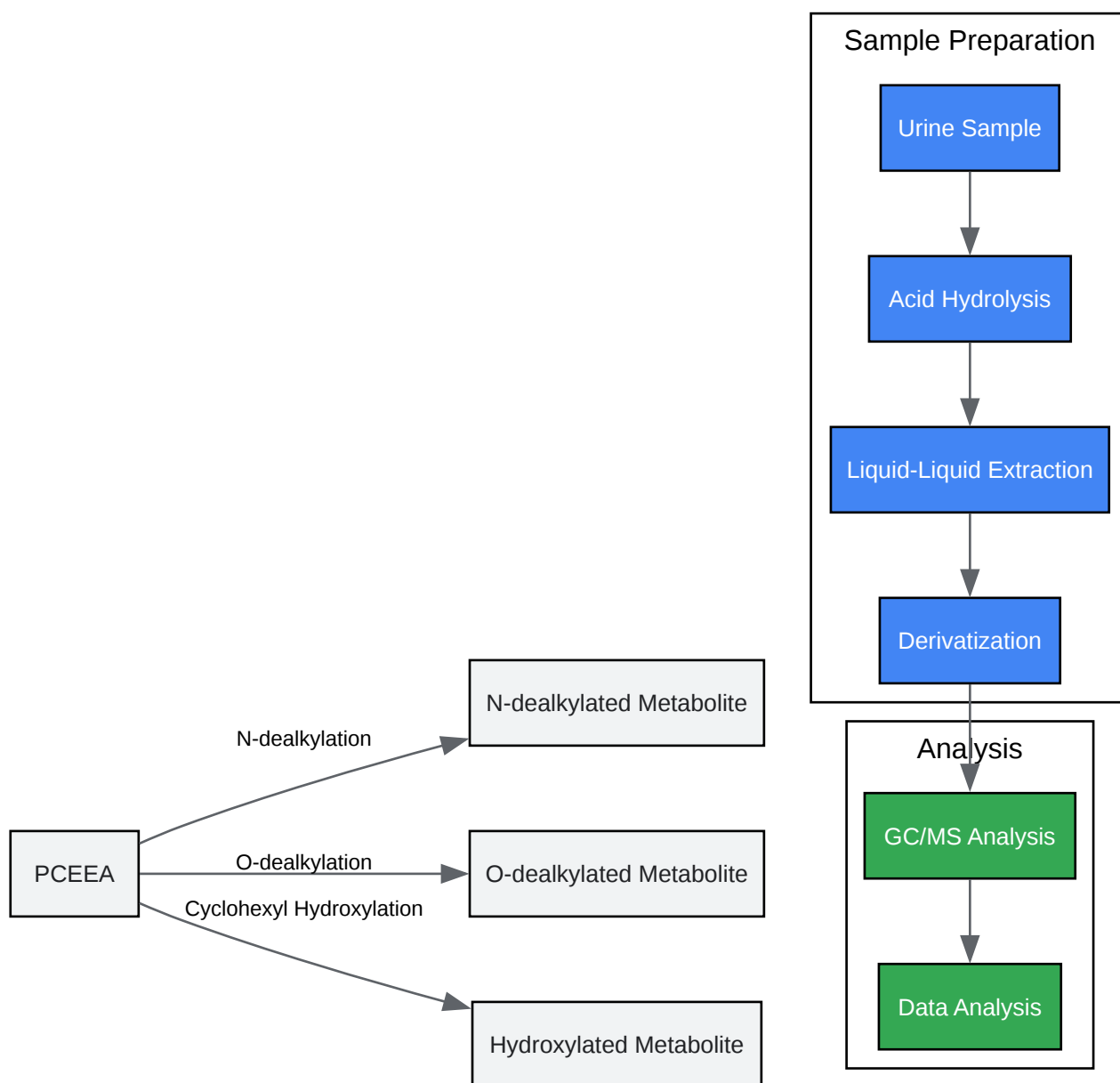
Stability and Storage

Proper storage is critical to maintain the integrity of **PCEEA** hydrochloride. It is recommended to store the compound at -20°C. Under these conditions, it is stable for at least five years.

Metabolism

The pharmacology of **PCEEA** hydrochloride has not yet been fully elucidated. However, studies on its metabolism in rat urine have provided insights into its biotransformation. The primary metabolic pathways include N-dealkylation, O-dealkylation, and hydroxylation of the cyclohexyl ring.

Below is a diagram illustrating the metabolic transformations of **PCEEA**.



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References

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